

Reactivity Profile of tert-Butyl Methyl Adipate: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl methyl adipate*

Cat. No.: B8138605

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Introduction

Tert-butyl methyl adipate is an unsymmetrical diester of adipic acid, featuring both a methyl ester and a tert-butyl ester functional group. This structural arrangement imparts a distinct reactivity profile, allowing for selective chemical transformations at either end of the C6 aliphatic chain. This differential reactivity makes it a valuable building block and linker in organic synthesis, particularly in the construction of complex molecules and in drug development for applications such as PROTACs and antibody-drug conjugates.

This technical guide provides an in-depth overview of the reactivity of **tert-butyl methyl adipate**, summarizing key reactions, providing detailed experimental protocols for analogous transformations, and presenting quantitative data where available.

Core Reactivity Principles

The key to understanding the reactivity of **tert-butyl methyl adipate** lies in the differing properties of the two ester groups.

- **Methyl Ester:** The methyl ester is susceptible to nucleophilic attack and can undergo hydrolysis (typically under basic conditions), transesterification, reduction, and substitution reactions.^{[1][2]}

- **tert-Butyl Ester:** The tert-butyl ester is sterically hindered, making it resistant to nucleophilic attack under basic or neutral conditions.^[3] However, it is labile under acidic conditions, where it undergoes cleavage to release isobutylene and the corresponding carboxylic acid.^{[1][2]}

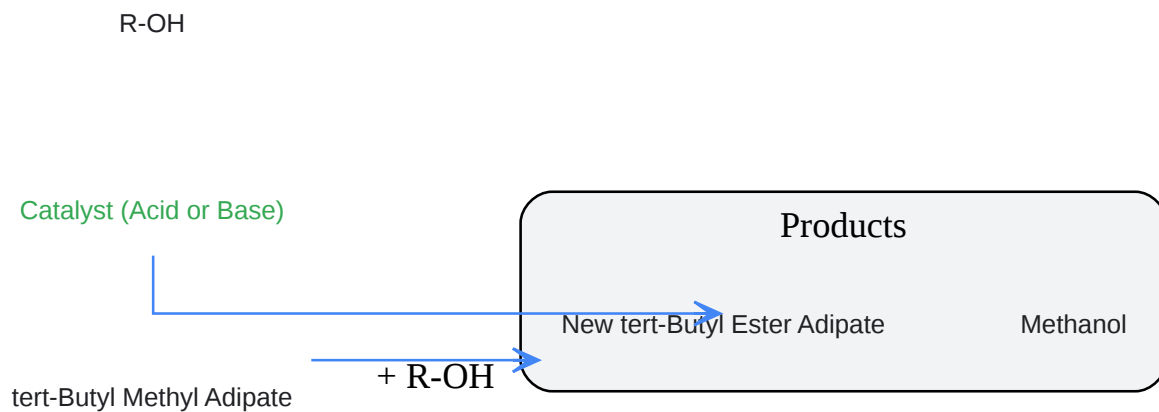
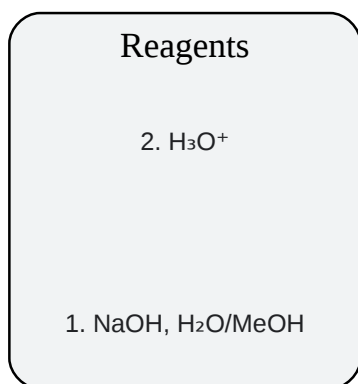
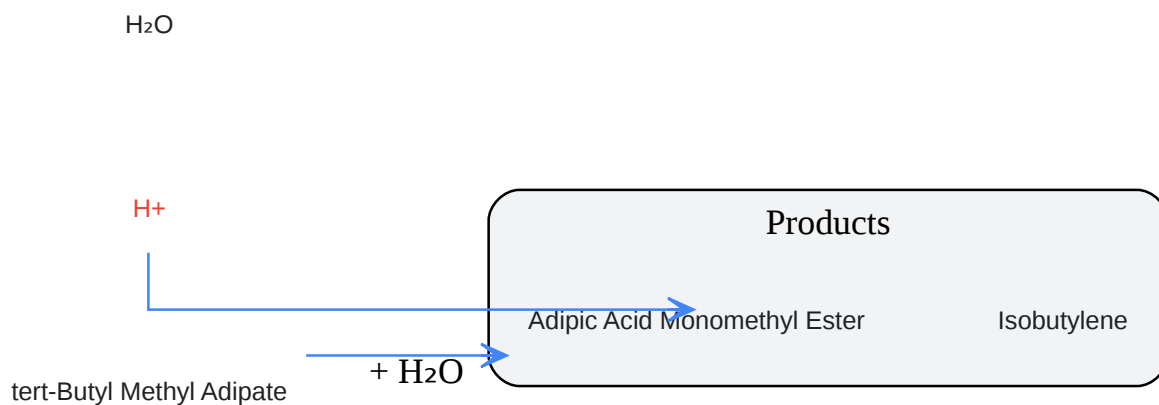
This orthogonal reactivity allows for the selective modification of one ester group while the other remains intact, providing a powerful tool for multi-step synthesis.

Chemical Transformations

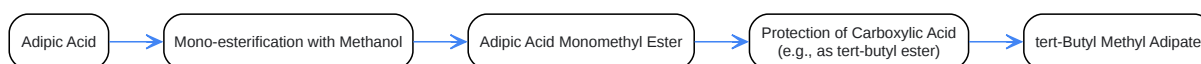
Selective Deprotection of the tert-Butyl Ester (Acid-Catalyzed)

The tert-butyl ester can be selectively cleaved under acidic conditions to yield adipic acid monomethyl ester. This reaction is typically clean and high-yielding.

Reaction Scheme:



Reagents

Reducing Agent (e.g., LiBH_4)tert-Butyl Methyl Adipate \longrightarrow 6-hydroxy-hexanoic acid tert-butyl ester[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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References

- 1. tert-Butyl methyl adipate, 52221-08-06 | BroadPharm [broadpharm.com]
- 2. teubio.com [teubio.com]
- 3. Hydrolysis of esters and dialkyl malonates mediated by t-BuNH₂/LiBr/alcohol/H₂O [portal.amelica.org]
- To cite this document: BenchChem. [Reactivity Profile of tert-Butyl Methyl Adipate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8138605#tert-butyl-methyl-adipate-reactivity-profile>]

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